

Technical Guide: Synthesis of 2-Methyl-4-(3-nitrophenyl)-1,3-thiazole

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Compound of Interest

Compound Name: 2-Methyl-4-(3-nitrophenyl)-1,3-thiazole

CAS No.: 39541-91-8

Cat. No.: B1298805

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Executive Summary

This technical guide details the synthesis of **2-Methyl-4-(3-nitrophenyl)-1,3-thiazole**, a critical pharmacophore intermediate often employed in the development of antimicrobial, anti-inflammatory, and kinase-inhibiting agents.^[1] The protocol utilizes the Hantzsch Thiazole Synthesis, chosen for its high atom economy, operational simplicity, and scalability.^[1]

The 3-nitrophenyl moiety serves as a versatile synthetic handle; post-cyclization reduction of the nitro group yields an aniline derivative, enabling further diversification via acylation or sulfonylation.^[1] This guide prioritizes "self-validating" workflows, ensuring that intermediates are confirmed before proceeding to subsequent steps.

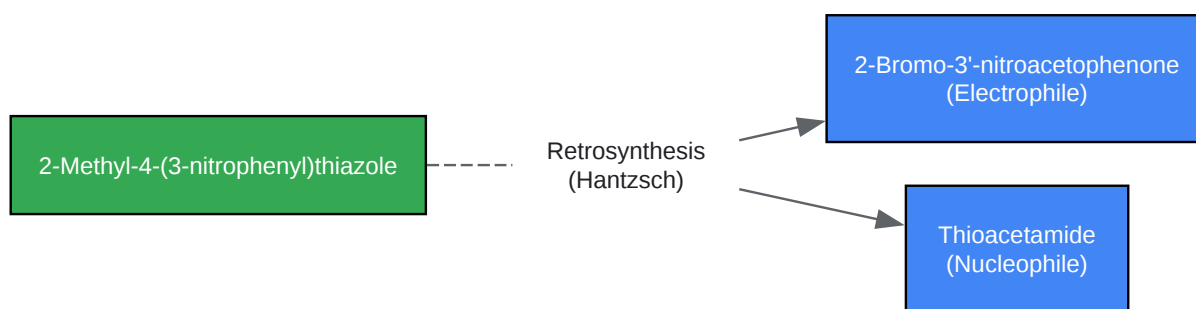
Retrosynthetic Analysis

The strategic disconnection focuses on the formation of the thiazole ring's C-N and C-S bonds. The Hantzsch synthesis assembles the heterocyclic core from an

-haloketone and a thioamide.

Retrosynthetic Logic:

- Disconnection: C4-N3 and C2-S1 bonds.
- Synthons: A nucleophilic thioamide (N-C-S source) and an electrophilic -haloketone (C-C source).[\[1\]](#)
- Reagents: Thioacetamide provides the methyl substituent at C2; 2-bromo-3'-nitroacetophenone introduces the 3-nitrophenyl group at C4.[\[1\]](#)



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Figure 1: Retrosynthetic disconnection showing the convergence of the

-haloketone and thioamide.[\[1\]](#)

Experimental Protocol

Materials & Safety

Reagent	CAS No. ^[2]	Role	Hazards
2-Bromo-3'-nitroacetophenone	2227-64-7	Substrate	Lachrymator, Skin Irritant. ^[1] Handle in fume hood.
Thioacetamide	62-55-5	Reagent	Carcinogen (Category 1B), Hepatotoxic. ^[1] Avoid dust inhalation.
Ethanol (Absolute)	64-17-5	Solvent	Flammable. ^[1]
Sodium Bicarbonate	144-55-8	Neutralizer	Irritant. ^[1]

Step-by-Step Procedure

Scale: 10 mmol (approx. 2.44 g of bromoketone)^[1]

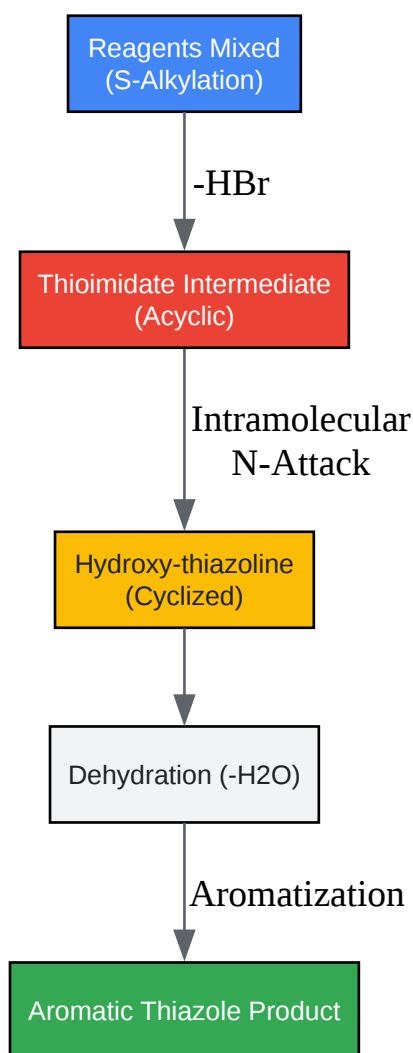
- Preparation of Electrophile Solution:
 - In a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar, dissolve 2.44 g (10 mmol) of 2-bromo-3'-nitroacetophenone in 20 mL of absolute ethanol.
 - Observation Check: The solution should be clear to slightly yellow. If the starting material is dark or gummy, recrystallize from ethanol before use (MP target: 90-94°C).^[1]
- Addition of Nucleophile:
 - Add 0.83 g (11 mmol, 1.1 eq) of thioacetamide directly to the flask.
 - Note: A slight excess of thioamide ensures complete consumption of the lachrymatory bromoketone.
- Cyclization (Reflux):
 - Fit the flask with a reflux condenser.
 - Heat the mixture to reflux (bath temp ~85°C) for 2–3 hours.

- TLC Monitoring: Use 20% Ethyl Acetate in Hexanes. The starting bromoketone () should disappear; a new fluorescent spot () will appear.^[1]
- Workup & Isolation:
 - Cool the reaction mixture to room temperature. A precipitate (the hydrobromide salt of the thiazole) may form.
 - Pour the mixture into 100 mL of ice-cold water.
 - Neutralize by slowly adding saturated aqueous NaHCO_3 with stirring until pH 8. This liberates the free base.
 - Observation: A yellow/tan solid will precipitate immediately.
- Purification:
 - Filter the solid using a Buchner funnel. Wash with cold water (2 x 20 mL) to remove inorganic salts and excess thioacetamide.^[1]
 - Recrystallize the crude solid from hot ethanol/water (4:1 ratio).^[1]
 - Dry in a vacuum oven at 45°C for 4 hours.

Mechanistic Insight

The reaction proceeds via a cascade mechanism. Understanding this pathway aids in troubleshooting low yields.

- S-Alkylation: The sulfur atom of thioacetamide attacks the α -carbon of the bromoketone, displacing bromide ($\text{S}_\text{N}2$).^[1]
- Cyclization: The nitrogen of the thioimidate intermediate attacks the ketone carbonyl.
- Dehydration: Loss of water drives aromatization, forming the stable thiazole ring.



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Figure 2: Mechanistic pathway of the Hantzsch synthesis.[1]

Characterization & Validation

To ensure scientific integrity, the product must be validated against predicted spectral data.[1]

Predicted NMR Data (Self-Validating System)

Note: Values are derived from analogous 4-phenyl and nitro-substituted thiazole systems.

Nucleus	Shift (ppm)	Multiplicity	Assignment	Diagnostic Logic
¹ H	2.75	Singlet (3H)	CH ₃ at C2	Characteristic methyl on thiazole ring.[1]
¹ H	7.60 - 7.70	Singlet (1H)	C5-H	The thiazole ring proton; diagnostic for cyclization.[1]
¹ H	8.70	Triplet (1H)	Ar-H (C2')	Proton between NO ₂ and Thiazole (deshielded).[1]
¹ H	8.20	Doublet (1H)	Ar-H (C4')	Ortho to NO ₂ . [1]
¹ H	8.15	Doublet (1H)	Ar-H (C6')	Ortho to Thiazole.[1]
¹ H	7.65	Triplet (1H)	Ar-H (C5')	Meta proton.[1]

Physical Properties

- Appearance: Yellow to light orange crystalline solid.[3]
- Melting Point (Expected): 187–191°C (Based on 2-amino-4-(3-nitrophenyl)thiazole analogs [1]) or similar range.[1][4] Note: Experimental determination is required for this specific methyl derivative.
- Mass Spectrometry: Calculated

[1]

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Gummy Product	Incomplete neutralization or impurities.[1]	Ensure pH is basic (pH 8-9) during workup.[1] Recrystallize from EtOH.
Low Yield	Hydrolysis of thioacetamide.	Ensure reagents are dry.[5] Do not reflux excessively long (>4 hrs).
Starting Material Remains	Old/Wet Bromoketone.	Check the MP of the starting bromoketone (90-94°C).[1] Recrystallize if <88°C.

References

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